

# Technical Support Center: AZD-9164 Bromide

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## Compound of Interest

Compound Name: AZD-9164 bromide

Cat. No.: B605786

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **AZD-9164 bromide** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AZD-9164 bromide**?

A2: The recommended solvent for dissolving **AZD-9164 bromide** for in vitro studies is Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)

Q2: My **AZD-9164 bromide** is not dissolving completely in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- **Verify DMSO Quality:** Ensure you are using fresh, anhydrous, high-purity DMSO. DMSO is hygroscopic and can absorb moisture, which may reduce its effectiveness as a solvent.[\[3\]](#)[\[4\]](#)
- **Gentle Warming:** Gently warm the solution in a water bath at 37°C.[\[1\]](#)[\[4\]](#) Avoid excessive heat (no higher than 50°C) to prevent degradation of the compound.[\[5\]](#)
- **Sonication:** Brief sonication in a water bath can help break up particulates and aid in dissolution.[\[1\]](#)[\[5\]](#)
- **Vortexing:** Thoroughly mix the solution by vortexing.[\[5\]](#)

Q3: Why does my **AZD-9164 bromide** precipitate when I dilute the DMSO stock solution in my aqueous cell culture media?

A3: Precipitation upon dilution in aqueous solutions is a common issue for many organic small molecules that are hydrophobic in nature.<sup>[1]</sup> This can be caused by:

- "Salting Out" Effect: Rapidly changing the solvent environment from DMSO to an aqueous buffer can cause the compound to crash out of solution.<sup>[1]</sup>
- Exceeding Solubility Limit: The final concentration in the aqueous media may be higher than the compound's solubility limit in that specific medium.<sup>[1]</sup>
- Media Components: Salts and proteins in the culture media can interact with the compound and decrease its solubility.<sup>[1]</sup>

Q4: How can I prevent my **AZD-9164 bromide** from precipitating in my aqueous experimental medium?

A4: To avoid precipitation, it is recommended to perform serial dilutions of the concentrated DMSO stock solution in DMSO first, before adding the final diluted sample to your aqueous medium.<sup>[3]</sup> Most cell lines can tolerate a final DMSO concentration of up to 0.1%.<sup>[3]</sup> Always include a vehicle control with the same final concentration of DMSO in your experiments.<sup>[3]</sup>

Q5: How should I store the **AZD-9164 bromide** stock solution in DMSO?

A5: Store the DMSO stock solution in aliquots at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks).<sup>[2]</sup> It is advisable to avoid repeated freeze-thaw cycles.<sup>[5]</sup>

## Physicochemical and Solubility Data

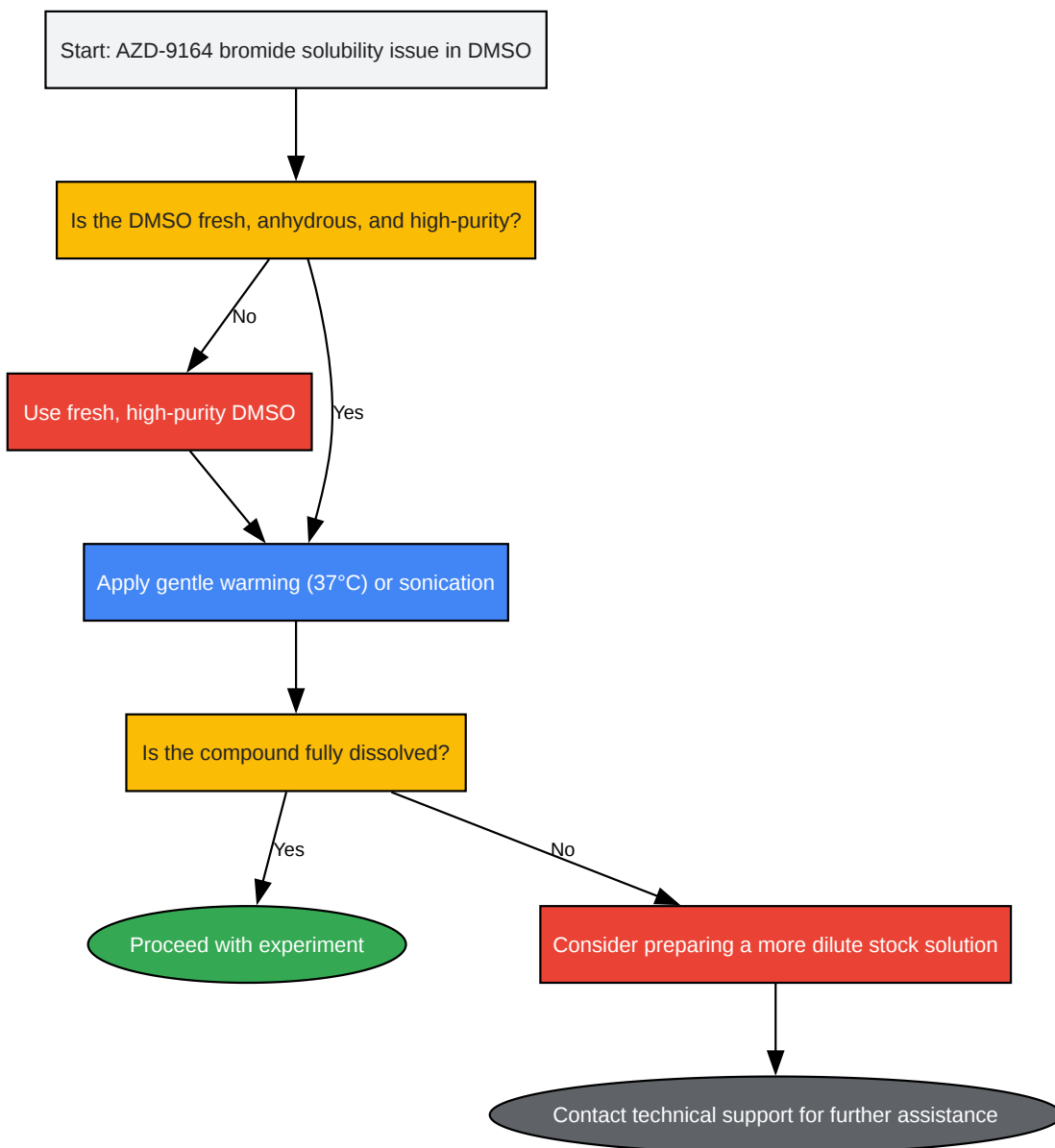
Parameter	Value	Source
Molecular Weight	545.54 g/mol	[2]
Chemical Formula	C <sub>29</sub> H <sub>38</sub> BrFN <sub>2</sub> O <sub>2</sub>	[2]
Appearance	Solid powder	[2]
Solubility in DMSO	Soluble	[2]
Water Solubility	4.23e-05 mg/mL	[6]
Storage of Powder	-20°C for up to 3 years	[2][5]
Stock Solution Storage	-20°C (long-term) or 0-4°C (short-term)	[2]

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of AZD-9164 Bromide in DMSO

- Preparation: Bring the vial of **AZD-9164 bromide** powder to room temperature before opening to minimize moisture absorption.
- Calculation: To prepare a 10 mM stock solution, you will need to dissolve 5.46 mg of **AZD-9164 bromide** in 1 mL of DMSO.
  - Calculation:  $545.54 \text{ (g/mol)} \times 10 \text{ (mmol/L)} \times 0.001 \text{ (L)} = 5.4554 \text{ mg}$
- Dissolution: Add the appropriate volume of high-purity DMSO to the vial containing the **AZD-9164 bromide** powder.
- Mixing: Vortex the solution thoroughly to ensure the compound is completely dissolved. If necessary, use gentle warming (37°C) or brief sonication to aid dissolution.[1][5]
- Storage: Aliquot the stock solution into smaller volumes for routine use and store at -20°C.[5]

## Troubleshooting Workflow



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